

2-Hydrazino-4-methylquinoline CAS number

21703-52-6

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Compound of Interest

Compound Name: 2-Hydrazino-4-methylquinoline

Cat. No.: B188251

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An In-Depth Technical Guide to **2-Hydrazino-4-methylquinoline** (CAS: 21703-52-6)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Hydrazino-4-methylquinoline**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. It serves as a core scaffold for the development of novel compounds with potential therapeutic applications. This guide consolidates its chemical properties, synthesis protocols, and potential applications based on available literature.

Core Compound Identification and Properties

2-Hydrazino-4-methylquinoline, also known by its IUPAC name (4-methylquinolin-2-yl)hydrazine, is a solid organic compound.^[1] Its structure features a quinoline ring system, which is a prevalent scaffold in a variety of biologically active compounds, substituted with a methyl group at the 4-position and a hydrazino group at the 2-position.^{[2][3]} The presence of the reactive hydrazino group makes it a versatile intermediate for synthesizing more complex molecules, particularly hydrazones, which are known to possess a wide range of biological activities.^[4]

Table 1: Chemical Identifiers

| Identifier | Value | Reference |
|-------------------|---|---|
| CAS Number | 21703-52-6 | [5] [6] [7] |
| Molecular Formula | C ₁₀ H ₁₁ N ₃ | [5] [6] [7] |
| Molecular Weight | 173.21 g/mol | [5] |
| IUPAC Name | (4-methylquinolin-2-yl)hydrazine | [1] [5] |
| Synonyms | 2-hydrazinyl-4-methylquinoline, (4-Methyl-quinolin-2-yl)-hydrazine | [5] [7] |
| InChI Key | FLDYBLAUDDQRAB- UHFFFAOYSA-N | [1] [5] |
| SMILES | CC1=CC(=NC2=CC=CC=C12) NN | [5] [6] |

Table 2: Physicochemical Properties

| Property | Value | Reference |
|---------------|---|---|
| Physical Form | Solid | [1] |
| Purity | ≥95% - 97% (typical commercial grades) | [1] [8] |
| Computed pKa | Data available in IUPAC Digitized pKa Dataset | [5] |

Table 3: Safety and Hazard Information

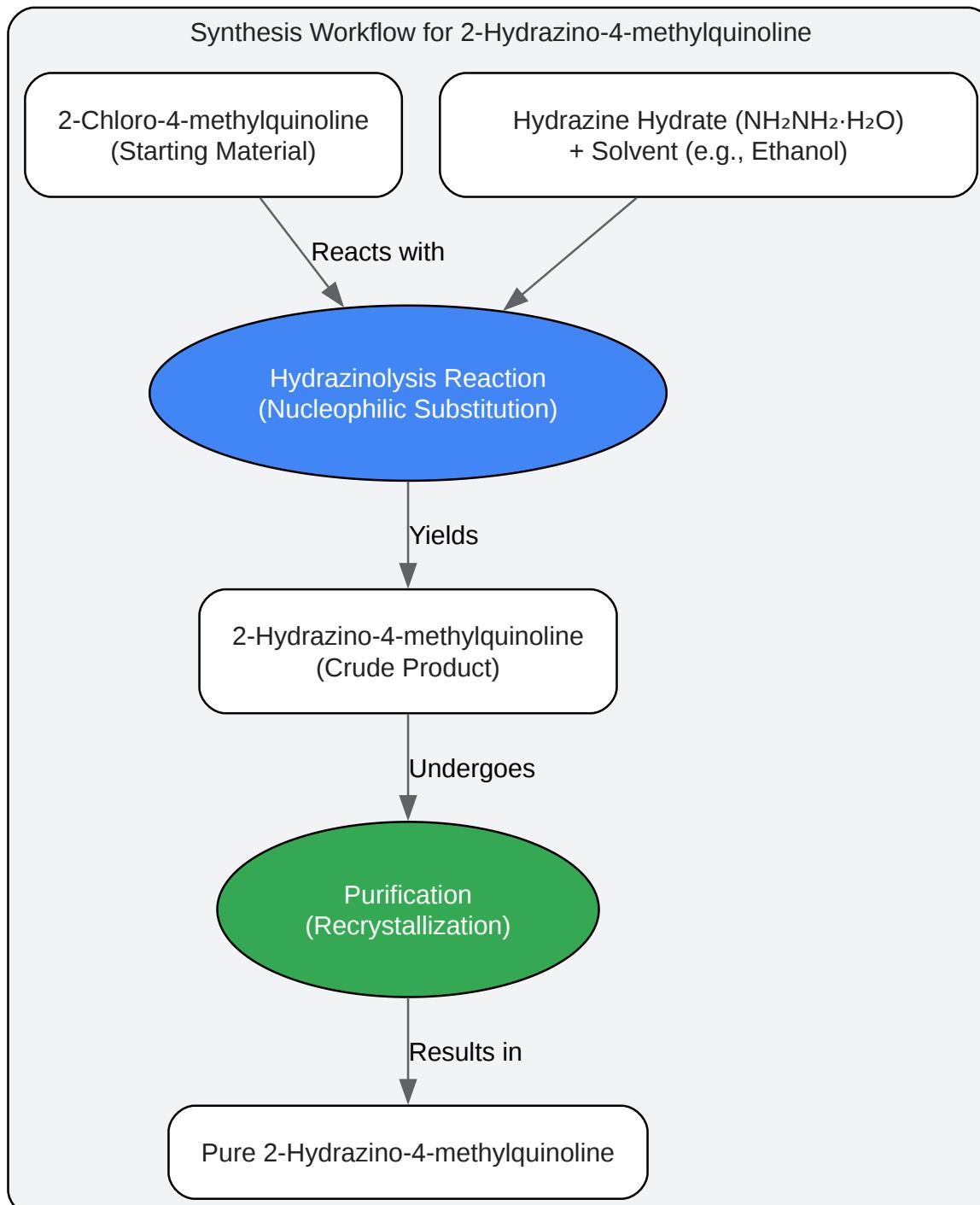
| Hazard Statement | Description | Reference |
|------------------|---|---------------------|
| H315 | Causes skin irritation | [5] |
| H319 | Causes serious eye irritation | [5] |
| H335 | May cause respiratory irritation | [5] |
| H302 | Harmful if swallowed (Reported for 33.3% of notifications) | [5] |
| H312 | Harmful in contact with skin (Reported for 33.3% of notifications) | [5] |
| H332 | Harmful if inhaled (Reported for 33.3% of notifications) | [5] |

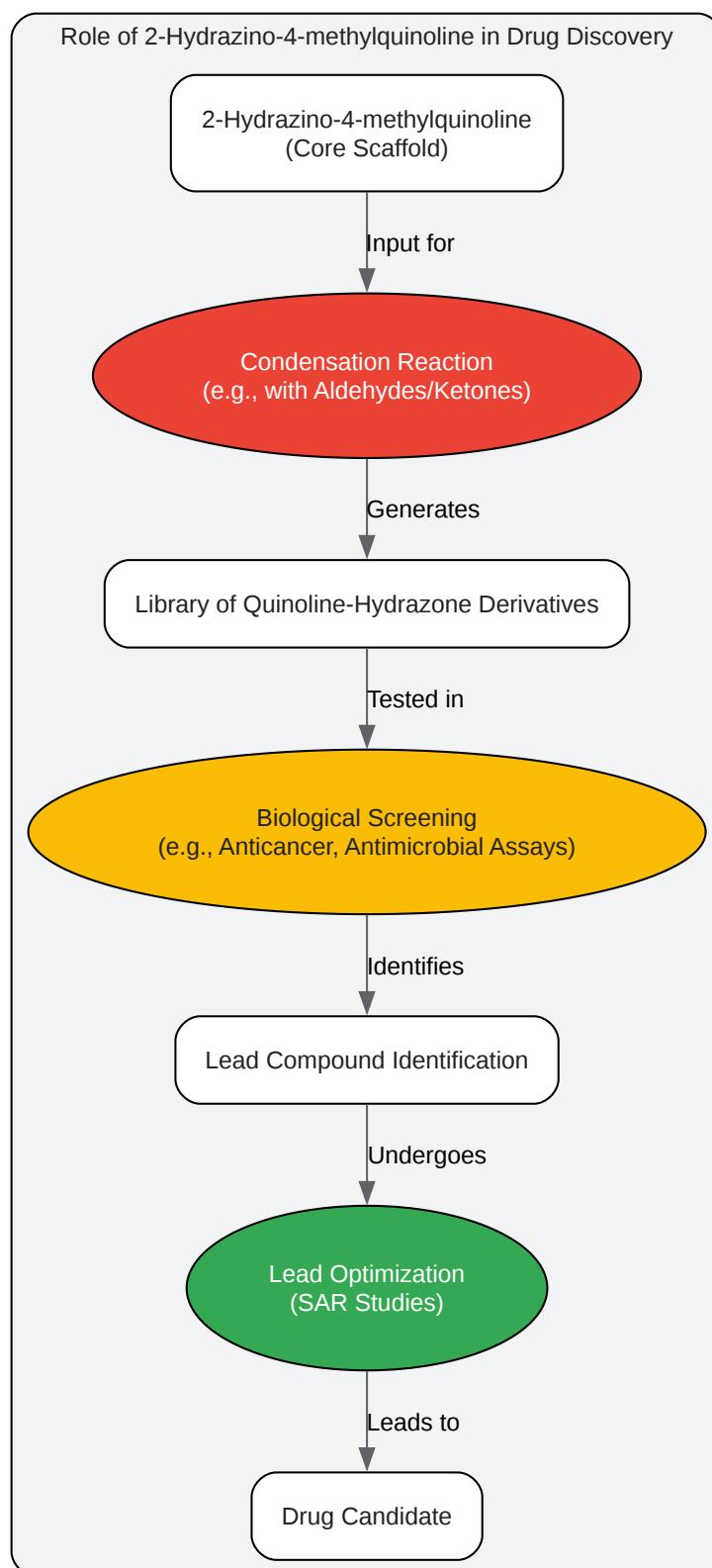
Synthesis and Experimental Protocols

The synthesis of **2-Hydrazino-4-methylquinoline** typically involves the nucleophilic substitution of a suitable leaving group (e.g., a halogen) at the 2-position of the 4-methylquinoline scaffold with hydrazine. While a specific protocol for this exact compound is not detailed in the provided results, a general and reliable methodology can be adapted from the preparation of structurally related hydrazinoquinolines and other heterocyclic hydrazines.[\[9\]](#) [\[10\]](#)

General Synthesis Workflow

The logical flow for the synthesis begins with a precursor, 2-chloro-4-methylquinoline, which is then reacted with hydrazine hydrate to yield the final product.





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